

Synthesis and manufacturing process of Reactive Orange 86.

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An In-depth Technical Guide to the Synthesis and Manufacturing of C.I. Reactive Orange 86

This technical guide provides a comprehensive overview of the synthesis and manufacturing process of C.I. **Reactive Orange 86** (CAS No: 83929-91-3), an azo-based vinyl sulfone reactive dye. The information compiled is intended for researchers, scientists, and professionals in the field of dye chemistry and textile manufacturing.

Chemical Identity and Properties

C.I. **Reactive Orange 86** is a reactive dye known for its application in dyeing cellulosic fibers such as cotton.[1] As a vinyl sulfone dye, it forms a covalent bond with the fiber, ensuring high wash fastness. The dye is typically supplied as a yellow-orange powder with good water solubility.[1][2]

While there can be variations in the reported molecular formula for commercial **Reactive Orange 86**, a commonly cited formula is C₂₀H₁₆Cl₂N₁₀O₇S₂Na₂.[2] It is important to note that commercial dyes are often complex mixtures and the exact molecular structure can be proprietary.

Table 1: Physicochemical Properties of C.I. Reactive Orange 86

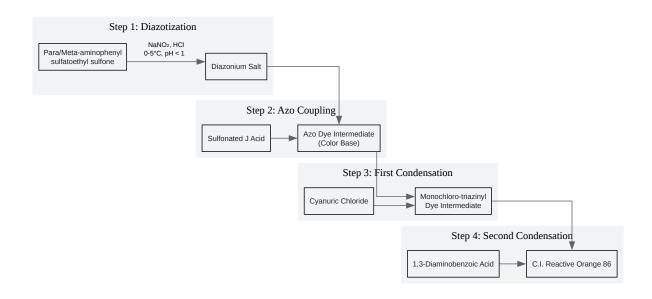


Property	Value	Reference
CAS Number	83929-91-3	[1]
Molecular Formula	C20H16Cl2N10O7S2Na2	[2]
Appearance	Yellow-orange powder	[1]
Solubility in Water	150 g/L at 20°C; 180 g/L at 80°C	[1]
Purity (Typical)	≥ 99%	[2]
pH (1% Solution)	6-7	[2]

Synthesis Pathway

The synthesis of C.I. **Reactive Orange 86** is a multi-step process characteristic of many reactive azo dyes. It involves the creation of a diazonium salt from a vinyl sulfone precursor, followed by coupling with a naphthol derivative, and subsequent condensation reactions to introduce a triazine ring. A likely synthesis route, based on available patent literature, is outlined below.





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Diagram 1: Synthesis Workflow for C.I. Reactive Orange 86

Experimental Protocols

The following experimental protocols are based on a detailed method described in patent literature for a structurally similar reactive orange dye and represent a plausible synthesis for C.I. **Reactive Orange 86**.

Step 1: Diazotization of Vinyl Sulfone Precursor

- A solution of para- or meta-aminophenyl sulfatoethyl sulfone (often referred to as para-ester or meta-ester) is prepared.
- The pH of the solution is adjusted to 7.5-8.0 with sodium carbonate.



- A solution of sodium nitrite is added and the mixture is stirred.
- The mixture is then slowly added to a solution of hydrochloric acid and ice, maintaining the temperature between 0-5°C to form the diazonium salt.
- Excess nitrous acid is neutralized, and the pH is adjusted to 3.0-3.5 with sodium acetate.

Step 2: Azo Coupling

- A solution of sulfonated J-acid (a derivative of 7-amino-4-hydroxynaphthalene-2-sulfonic acid) is prepared and its pH is adjusted to 6.5-7.0.
- The solution is cooled to 3-5°C with ice, and a portion of liquid caustic soda is added.
- The previously prepared diazonium salt solution is rapidly added. The temperature is maintained between 10-12°C with the continuous addition of caustic soda.
- After the reaction is complete, the pH is adjusted to 5.5-6.0.
- The resulting azo dye intermediate (color base) is precipitated by salting out with sodium chloride and then filtered.

Step 3: First Condensation with Cyanuric Chloride

- Cyanuric chloride is dispersed in an ice-water mixture.
- The filtered color base from the previous step is added to the cyanuric chloride suspension.
- The temperature is maintained at 0-10°C, and the pH is kept between 6.0 and 7.0 by the addition of sodium carbonate.
- The reaction is allowed to proceed to form the primary condensation product.

Step 4: Second Condensation with 1,3-Diaminobenzoic Acid

- The primary condensation product is filtered.
- 1,3-diaminobenzoic acid is added to the filtrate.



- The temperature is raised to 20-50°C, and the pH is maintained at 6.0-7.0.
- After the reaction is complete, the final dye solution is obtained.

Post-Treatment

The final dye solution is typically subjected to purification processes such as membrane filtration to remove salts and impurities, followed by spray drying to obtain the powdered form of C.I. **Reactive Orange 86**.

Quantitative Data

Specific quantitative data for the synthesis of C.I. **Reactive Orange 86** is not widely available in public literature. However, based on patent information for a similar dye, the following parameters can be inferred.

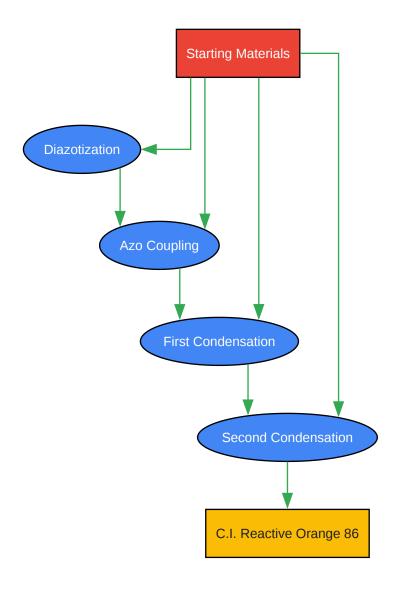
Table 2: Key Reaction Parameters

Parameter	Value/Range
Diazotization Temperature	0-5°C
Coupling Temperature	10-12°C
First Condensation Temperature	0-10°C
Second Condensation Temperature	20-50°C
pH for Coupling	5.5-6.0
pH for Condensations	6.0-7.0
Final Product Yield	Typically high for commercial dye synthesis
Final Product Purity	Often >90% after purification

Logical Relationships in Synthesis

The synthesis of C.I. **Reactive Orange 86** follows a logical progression of building the complex dye molecule from simpler precursors.





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Diagram 2: Logical Flow of Synthesis Steps

This guide provides a detailed overview of the synthesis of C.I. **Reactive Orange 86** based on the best available public information. Researchers and manufacturers should note that specific process parameters may vary depending on the desired product specifications and production scale.

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